

Essential Safety and Logistical Information for Handling Geranyl Bromide

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Compound of Interest

Compound Name: Geranyl bromide

Cat. No.: B048430

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This document provides immediate, essential guidance for the safe handling and disposal of **Geranyl bromide** in a laboratory setting. The information is intended for researchers, scientists, and drug development professionals to ensure safe operational procedures and mitigate potential hazards.

Hazard Identification and Classification

Geranyl bromide is a combustible liquid that can cause skin irritation, serious eye damage, and respiratory irritation.^{[1][2]} It is crucial to handle this chemical with appropriate safety precautions in a well-ventilated area.^{[1][3]}

Hazard Classification	Category
Flammable liquids	Category 4
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 1
Specific target organ toxicity (single exposure)	Category 3 (Respiratory system)

Source: Safety Data Sheet^[1]

Physical and Chemical Properties

Property	Value
Physical State	Liquid
Appearance	Light yellow to grey yellow
Odor	No information available
Boiling Point	101 - 102 °C / 213.8 - 215.6 °F
Flash Point	90 °C / 194 °F
Density	1.094 g/mL at 25 °C
Solubility	Immiscible with water
Molecular Formula	C10H17Br
Molecular Weight	217.15 g/mol

Source: Safety Data Sheets and Chemical Supplier Information[1][3][4][5]

Operational Plan: Handling Geranyl Bromide

A systematic approach is essential when working with **Geranyl bromide**. The following step-by-step guidance ensures a safe handling process from preparation to cleanup.

Pre-Operational Checks

- Consult Safety Data Sheet (SDS): Always review the SDS for **Geranyl bromide** before starting any work.[1]
- Ensure Proper Ventilation: Work must be conducted in a well-ventilated area, preferably within a chemical fume hood.[1][3]
- Verify Emergency Equipment: Confirm that an eyewash station and safety shower are readily accessible and operational.[1]
- Assemble Personal Protective Equipment (PPE): Before handling, don the required PPE as detailed in the table below.

Recommended Personal Protective Equipment (PPE)

Body Part	Protection	Specification
Eyes/Face	Safety glasses with side-shields or goggles, and a face shield.	Conforming to OSHA's 29 CFR 1910.133 or European Standard EN166. [1]
Skin	Chemical-resistant gloves and protective clothing.	Wear appropriate gloves (e.g., nitrile rubber) and a lab coat. [1]
Respiratory	Use only in well-ventilated areas. If ventilation is inadequate, use a NIOSH/MSHA approved respirator.	A dust mask type N95 (US) may be appropriate in some situations.

Handling Procedure

- Grounding: Take precautionary measures against static discharges.[\[1\]](#)
- Dispensing: Avoid breathing vapors or mist.[\[1\]](#) Do not get the chemical in eyes, on skin, or on clothing.[\[1\]](#)
- Heating: Keep away from open flames, hot surfaces, and sources of ignition.[\[1\]](#)
- Reactions: When used in chemical reactions, such as the synthesis of 3,7-dihydroxyflavone derivatives, ensure the reaction vessel is properly set up in a fume hood and that any potential exothermic reactions are monitored and controlled.

Post-Handling

- Decontamination: Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)
- Clothing: Take off contaminated clothing and wash it before reuse.[\[1\]](#)
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)[\[3\]](#) Store away from heat, sparks, and flame.[\[1\]](#)

Emergency Procedures

Emergency	Procedure
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get immediate medical attention. [1]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician. [1]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur. [1]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Call a physician or poison control center immediately.
Fire	Use CO2, dry chemical, or foam for extinction. [1] Water mist may be used to cool closed containers. [1]
Accidental Release	Soak up with inert absorbent material. Keep in suitable, closed containers for disposal. Remove all sources of ignition. [1]

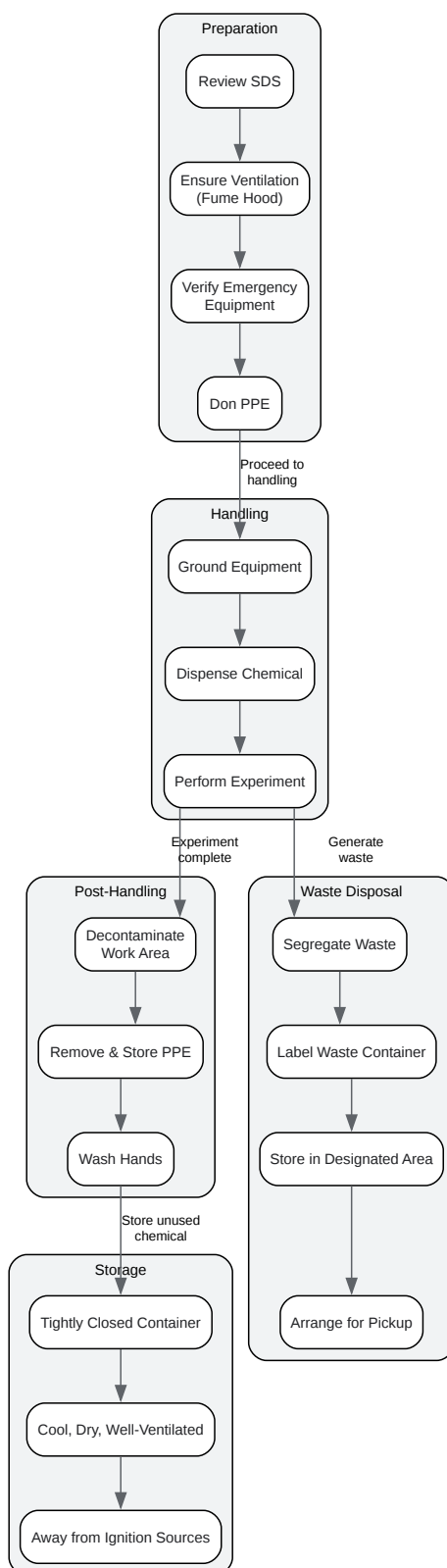
Disposal Plan

Proper disposal of **Geranyl bromide** and associated waste is critical to prevent environmental contamination and ensure safety.

- Unused Product: Dispose of contents/container to an approved waste disposal plant.[\[1\]](#)
- Contaminated Materials: Items such as gloves, paper towels, and disposable labware that are clearly contaminated with **Geranyl bromide** should be collected in a sealed, labeled container and disposed of as hazardous chemical waste.

- Empty Containers: Do not reuse empty containers. Dispose of them in accordance with federal, state, and local regulations.

Safe Handling Workflow



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